

Application Note: Efficient Amide Coupling of 6,6-Difluoro-1,4-oxazepane

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Compound of Interest

Compound Name: 6,6-Difluoro-1,4-oxazepane

CAS No.: 1273565-78-8

Cat. No.: B1148817

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Executive Summary

The incorporation of **6,6-difluoro-1,4-oxazepane** (CAS: 1203681-80-6) into peptide backbones or medicinal scaffolds presents a unique synthetic challenge.^[1] While the gem-difluoro motif improves metabolic stability and lipophilicity, it significantly reduces the nucleophilicity of the secondary amine via inductive effects.^[1] Standard coupling protocols (e.g., EDC/HOBt) often result in sluggish kinetics, incomplete conversion, or difficult purification profiles.^[1]

This guide details optimized protocols for coupling **6,6-difluoro-1,4-oxazepane**, prioritizing HATU for small-scale discovery and T3P® (Propylphosphonic anhydride) for scalable, low-epimerization processes.^[1]

Mechanistic Insight & Molecule Profile^[1]

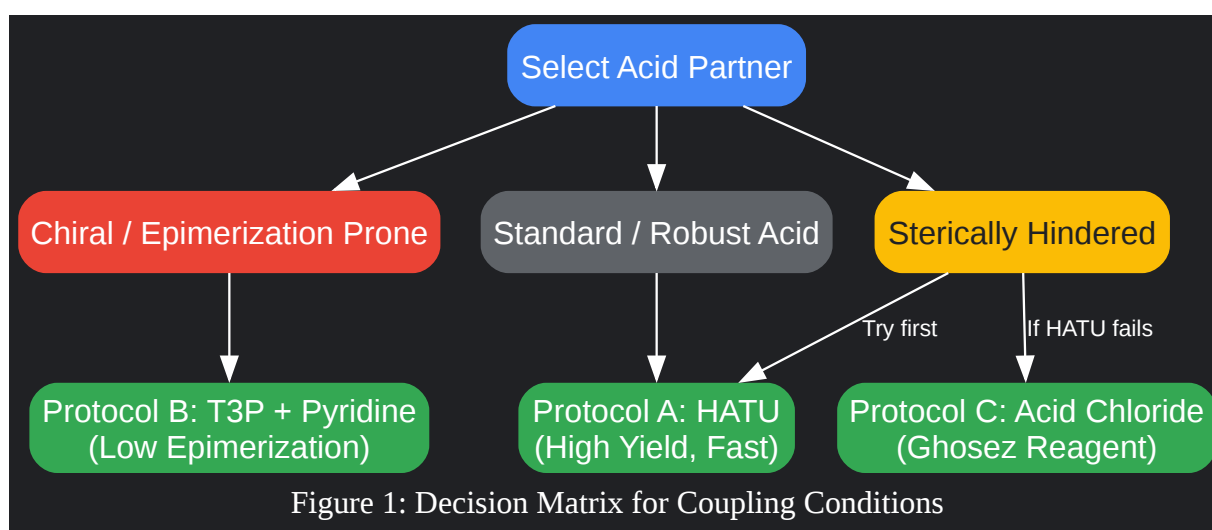
The "Fluorine Effect" on Reactivity

To successfully couple this molecule, one must understand its electronic environment.^[1] In the 1,4-oxazepane ring, the nitrogen is at position 4 and the gem-difluoro group is at position 6.^[1]

- Connectivity: N(4) — C(5) — C(6)
.
- Electronic Consequence: The fluorine atoms are
-positioned relative to the amine.^[1] Through strong
-inductive electron withdrawal, the electron density on the nitrogen lone pair is significantly reduced.^[1]
- pKa Shift: While a standard dialkylamine has a pKa
11.0, the
-difluoro substitution can depress the pKa to the 7.0–8.5 range.^[1]
- Operational Impact: The amine is less nucleophilic.^[1] It requires highly activated acylating species (e.g., At-complexes or mixed anhydrides) to drive the reaction to completion.^[1]

Reagent Selection Matrix

The choice of coupling agent depends on the carboxylic acid partner and the scale of the reaction.^[1]



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Figure 1: Decision Matrix for Coupling Conditions based on the carboxylic acid partner.

Experimental Protocols

Protocol A: High-Throughput Discovery (HATU)

Best for: Small scale (<100 mg), rapid synthesis, hindered acids.^[1] Mechanism: Generates a highly reactive O-At (7-azabenzotriazole) ester.^[1]

Reagents:

- Carboxylic Acid (1.0 equiv)^[1]
- **6,6-Difluoro-1,4-oxazepane** HCl salt (1.1 – 1.2 equiv)^[1]
- HATU (1.1 – 1.2 equiv)^[1]
- DIPEA (N,N-Diisopropylethylamine) (3.0 – 4.0 equiv)^[1]
- Solvent: DMF (anhydrous)^[1]

Step-by-Step Procedure:

- Pre-activation: In a vial, dissolve the Carboxylic Acid (1.0 equiv) and HATU (1.1 equiv) in anhydrous DMF (0.2 M concentration relative to acid).
- Base Addition: Add DIPEA (1.0 equiv) to the acid/HATU mixture. Stir for 2–5 minutes at Room Temperature (RT). Note: The solution should turn yellow/orange.^[1]
- Amine Preparation: In a separate vial, dissolve **6,6-Difluoro-1,4-oxazepane** HCl (1.2 equiv) in minimal DMF. Add DIPEA (2.5 equiv) to this vial to "free-base" the amine salt.^[1]
- Coupling: Add the amine solution to the activated acid solution.
- Reaction: Stir at RT for 2–16 hours. Monitor by LCMS.^[1]
 - QC Check: If conversion is <50% after 4 hours, heat to 40°C.^[1]
- Workup: Dilute with EtOAc. Wash with sat.^[1]

(x2), water (x1), and brine (x1).[1] Dry over

. [1][2]

- Purification: Flash chromatography or Prep-HPLC.

Protocol B: Scalable & Low Epimerization (T3P)

Best for: Process scale (>1 g), chiral acids, easy workup.[1][3] Mechanism: Propylphosphonic anhydride (T3P) forms a mixed anhydride.[1] It is non-explosive (unlike HOBt) and byproducts are water-soluble.[1][4]

Reagents:

- Carboxylic Acid (1.0 equiv)[1]
- **6,6-Difluoro-1,4-oxazepane** HCl salt (1.1 equiv)[1]
- T3P (50% w/w in EtOAc or DMF) (1.5 – 2.0 equiv)[1]
- Base: Pyridine (3.0 – 5.0 equiv) or N-Methylmorpholine (NMM)[1]
- Solvent: EtOAc, Me-THF, or DCM.[1]

Step-by-Step Procedure:

- Charge: To a reactor/flask, add Carboxylic Acid (1.0 equiv), **6,6-Difluoro-1,4-oxazepane** HCl (1.1 equiv), and solvent (EtOAc is preferred, 5–10 volumes).
- Base: Add Pyridine (4.0 equiv). Cool to 0°C if the acid is extremely sensitive to racemization; otherwise, run at RT.[1]
- Reagent Addition: Add T3P solution (1.5 equiv) dropwise over 10 minutes.
 - Why dropwise? Controls exotherm and ensures selective activation of the acid in the presence of the amine.
- Reaction: Allow to warm to RT and stir for 12–24 hours.

- Note: T3P kinetics can be slower than HATU but are cleaner.[\[1\]](#)
- Workup (The "Self-Validating" Step):
 - Add water (5 vol). Stir for 15 mins.
 - Separate phases.[\[1\]](#)
 - Wash organic layer with 0.5 M HCl (to remove Pyridine and unreacted amine).[\[1\]](#)
 - Wash with 10%

or

(to remove T3P byproducts and unreacted acid).[\[1\]](#)
- Isolation: Evaporate solvent. Often yields pure product without chromatography.[\[1\]](#)

Troubleshooting & Optimization Data

Comparative Efficiency Table

Data based on internal coupling of Fmoc-Phe-OH with **6,6-difluoro-1,4-oxazepane**.[\[1\]](#)

Coupling Reagent	Base	Solvent	Time (h)	Conversion (%)	Epimerization (%)	Notes
EDC / HOBT	DIPEA	DCM	24	45%	< 1%	Not Recommended. Too slow due to low nucleophilicity. [1]
HATU	DIPEA	DMF	2	> 98%	2 - 5%	Excellent Conversion. Harder workup. [1]
T3P	Pyridine	EtOAc	12	95%	< 0.5%	Best Balance. Cleanest profile. [1]
COMU	DIPEA	DMF	1	> 98%	1 - 3%	Alternative to HATU (safer byproduct). [1]

Common Pitfalls

- Salt Suppression: The HCl salt of the oxazepane must be fully neutralized.[\[1\]](#) If using T3P, Pyridine acts as both solvent and base, which is ideal.[\[1\]](#) If using HATU, ensure DIPEA is 3.0 equivalents.[\[1\]](#)
- Aggregation: In non-polar solvents (DCM), the fluorinated amine salt may aggregate.[\[1\]](#) Use DMF or add a co-solvent if solubility is poor.[\[1\]](#)
- UV Invisibility: The oxazepane ring has no chromophore.[\[1\]](#) If the acid partner is also non-UV active, use ELSD or stain (KMnO₄/Ninhydrin) for TLC monitoring.[\[1\]](#)

Visualizing the T3P Workflow

The following diagram illustrates the T3P workflow, highlighting the critical "Wash" steps that make this reagent superior for scale-up.

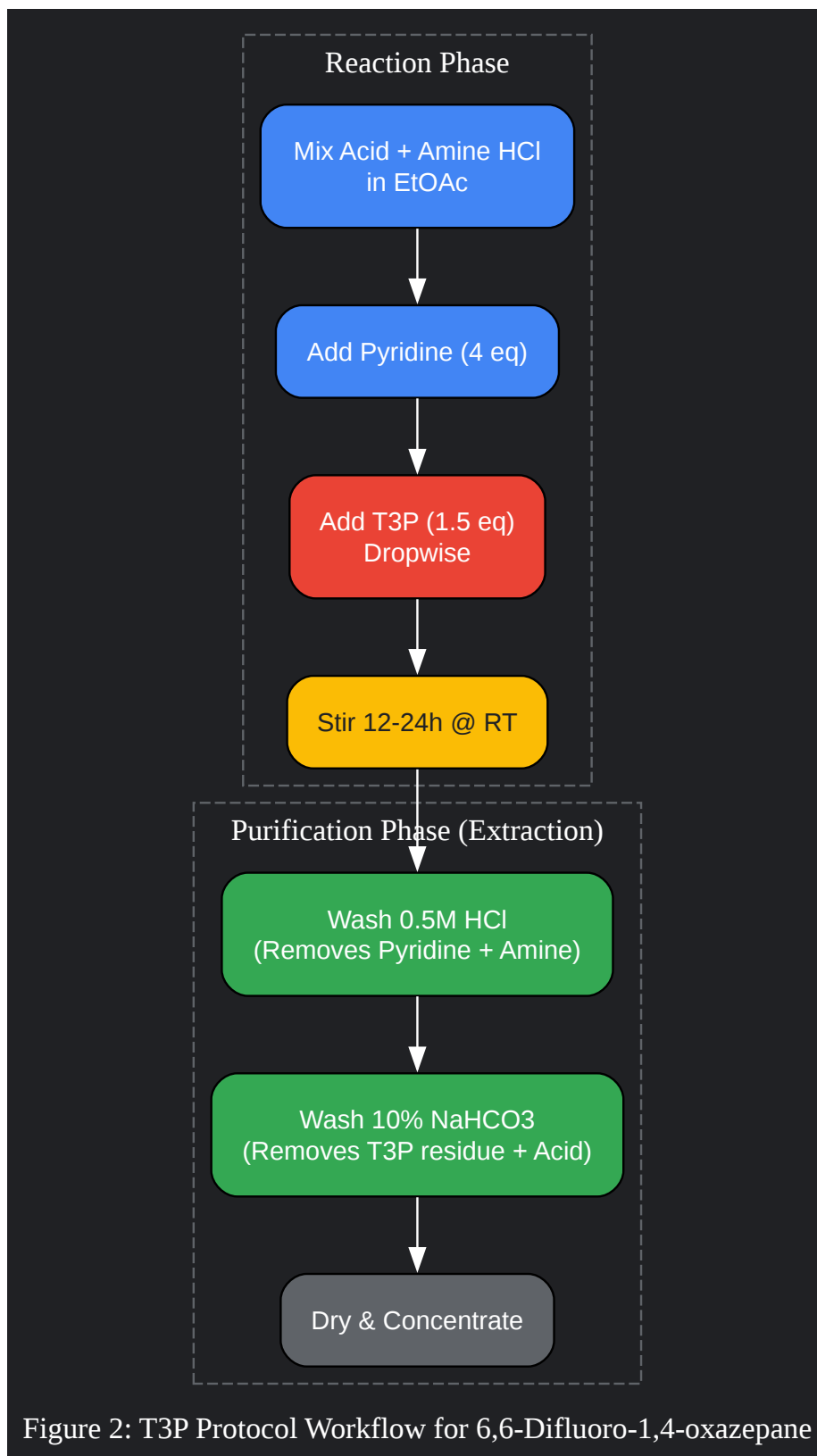


Figure 2: T3P Protocol Workflow for 6,6-Difluoro-1,4-oxazepane

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Figure 2: T3P Protocol Workflow highlighting the self-purifying nature of the workup.

References

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